

Personal protective equipment for handling N3-PEG11-CH2CH2Br

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N3-PEG11-CH2CH2Br

Cat. No.: B12306002

[Get Quote](#)

Essential Safety and Handling Guide for N3-PEG11-CH2CH2Br

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N3-PEG11-CH2CH2Br**. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Chemical Identifier: **N3-PEG11-CH2CH2Br** CAS Number: 2098982-00-2[1] Molecular Formula: C24H48BrN3O11[1]

Hazard Identification and Safety Data

N3-PEG11-CH2CH2Br is classified as a warning-level hazardous substance. The primary hazards are associated with its irritant properties and the presence of an azide functional group.

Hazard Statement	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Respiratory Irritation	H335	May cause respiratory irritation.

Precautionary Statement	Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Response (Eyes)	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Response (Skin)	P302+P352	IF ON SKIN: Wash with plenty of water.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to mitigate the risks of exposure. The following equipment must be worn at all times when handling **N3-PEG11-CH₂CH₂Br**:

- Eye and Face Protection:
 - Safety Goggles: Chemical splash goggles that provide a complete seal around the eyes are required to protect against splashes.
 - Face Shield: A full-face shield should be worn in addition to safety goggles when there is a significant risk of splashing, such as during bulk transfers or reactions.
- Hand Protection:
 - Chemical-Resistant Gloves: Disposable nitrile gloves are the minimum requirement for incidental contact. For prolonged handling or direct contact, consider double-gloving or using thicker, chemical-resistant gloves. Inspect gloves for tears or degradation before each use.
- Body Protection:

- Laboratory Coat: A full-length, buttoned laboratory coat must be worn to protect skin and clothing from spills.
- Closed-Toe Shoes and Long Pants: Full-coverage footwear and long pants are mandatory to prevent skin exposure.
- Respiratory Protection:
 - Fume Hood: All handling of **N3-PEG11-CH2CH2Br** should be conducted in a certified chemical fume hood to minimize the inhalation of vapors or aerosols.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
- Verify that all required PPE is available and in good condition.
- Locate the nearest eyewash station and safety shower before beginning work.
- Have appropriate spill containment materials (e.g., absorbent pads, neutralizer for azides) readily accessible.

2. Handling:

- Store the compound at 0-8°C as recommended.
- Allow the container to reach room temperature in a desiccator before opening to prevent condensation.
- Use only glass or plastic spatulas and equipment. Avoid all contact with metal spatulas, surfaces, and pipes, as azides can form explosive metal azides.
- Work on a manageable scale. Avoid weighing out large quantities at once.
- When dissolving the compound, add the solvent slowly to the reagent. This compound is a bifunctional PEG linker, often used in bioconjugation, and may be dissolved in anhydrous organic solvents like DMSO.

3. Post-Handling:

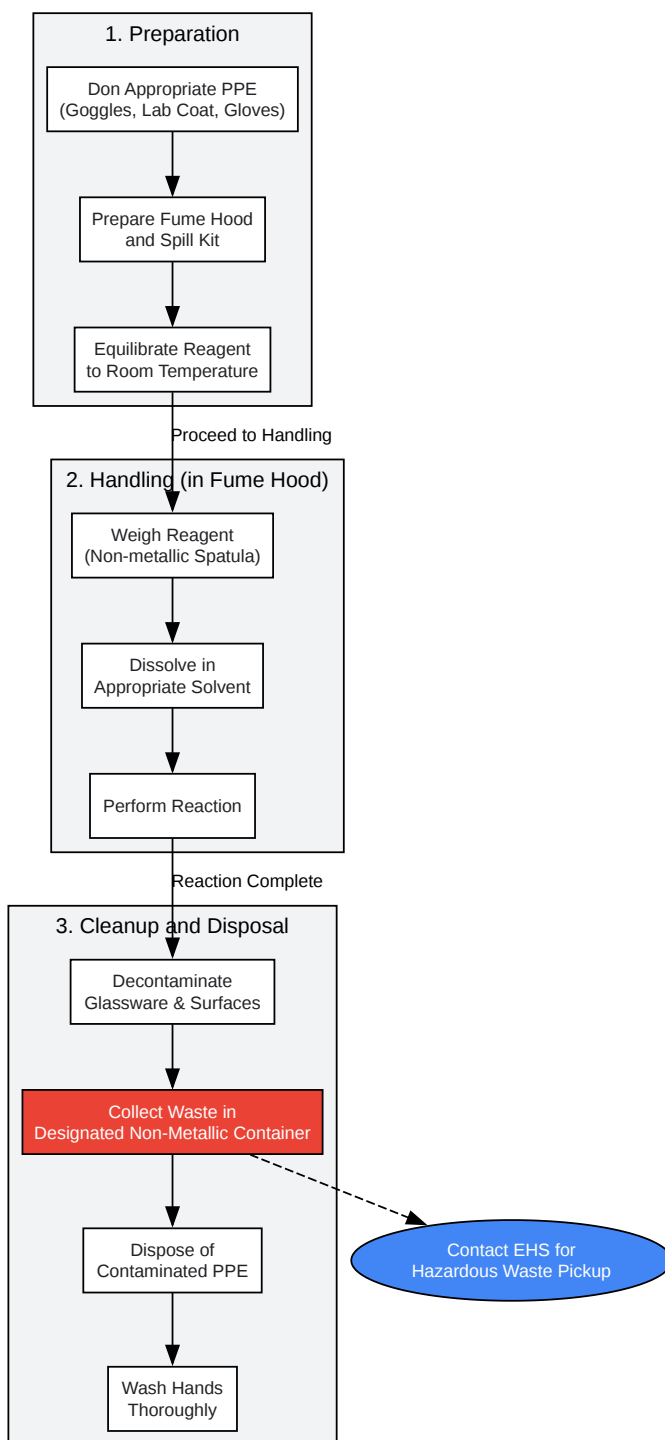
- Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.
- Clean all contaminated surfaces within the fume hood.
- Properly remove and dispose of contaminated gloves and other disposable PPE.

Disposal Plan

Proper disposal of **N3-PEG11-CH2CH2Br** and associated waste is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste containing **N3-PEG11-CH2CH2Br** in a designated, clearly labeled, non-metallic hazardous waste container. Polyethylene or polypropylene containers are recommended.
 - Do not mix azide waste with other waste streams, especially acidic waste, as this can generate highly toxic and explosive hydrazoic acid.
 - Avoid mixing with halogenated solvents, as this can form explosive organic azides.
- Disposal Procedure:
 - All waste containing this compound must be disposed of through your institution's Environmental Health and Safety (EHS) office.
 - Under no circumstances should this chemical or its solutions be poured down the drain. The azide moiety can react with lead and copper plumbing to form highly explosive metal azides.
 - For dilute solutions, chemical deactivation of the azide may be possible by trained personnel following established institutional protocols, typically involving treatment with nitrous acid. However, this should only be performed with EHS approval.

Experimental Workflow and Safety Precautions

Workflow for Handling N3-PEG11-CH₂CH₂Br[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **N3-PEG11-CH₂CH₂Br**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N3-PEG11-CH₂CH₂Br [chembk.com]
- To cite this document: BenchChem. [Personal protective equipment for handling N3-PEG11-CH₂CH₂Br]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12306002#personal-protective-equipment-for-handling-n3-peg11-ch2ch2br\]](https://www.benchchem.com/product/b12306002#personal-protective-equipment-for-handling-n3-peg11-ch2ch2br)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com